

"((Chlorodifluoromethyl)sulfonyl)benzene" molecular structure and weight

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Compound of Interest

Compound Name: ((Chlorodifluoromethyl)sulfonyl)benzene

Cat. No.: B1261304

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An In-Depth Technical Guide to ((Chlorodifluoromethyl)sulfonyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **((Chlorodifluoromethyl)sulfonyl)benzene**, a significant fluorinated compound with applications in organic synthesis. The document details its molecular structure, physicochemical properties, and outlines a general synthesis methodology. Furthermore, it explores the broader context of sulfonyl-containing compounds in drug discovery and their potential biological implications, while also addressing the necessary safety and handling protocols. This guide is intended to be a valuable resource for researchers and professionals in the fields of medicinal chemistry, organic synthesis, and drug development.

Molecular Structure and Properties

((Chlorodifluoromethyl)sulfonyl)benzene, also known as chlorodifluoromethyl phenyl sulfone, is an organosulfur compound with a distinct molecular architecture that imparts unique chemical reactivity.

Molecular Formula: C₇H₅ClF₂O₂S

Molecular Weight: 226.63 g/mol [\[1\]](#)[\[2\]](#)

CAS Number: 930836-30-9[\[1\]](#)[\[2\]](#)

The structure consists of a phenyl group attached to a sulfonyl group, which in turn is bonded to a chlorodifluoromethyl group. The presence of the electron-withdrawing sulfonyl group and the halogenated methyl group significantly influences the electronic properties of the benzene ring and the reactivity of the entire molecule.

Table 1: Physicochemical Properties of **((Chlorodifluoromethyl)sulfonyl)benzene**

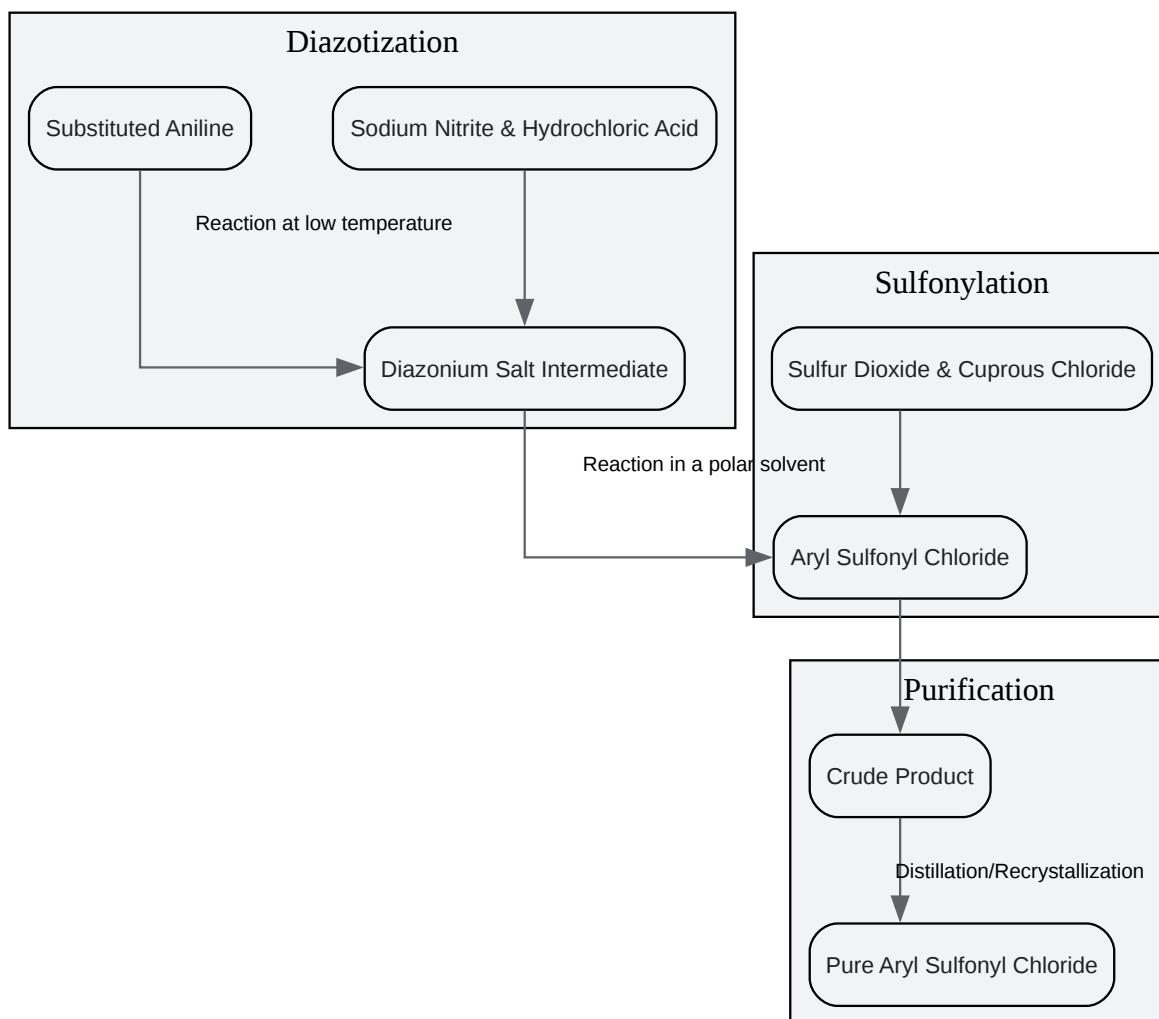
Property	Value	Reference
Molecular Formula	C ₇ H ₅ ClF ₂ O ₂ S	[1]
Molecular Weight	226.63 g/mol	[1] [2]
CAS Number	930836-30-9	[1] [2]
Appearance	Solid or semi-solid	[2]
Storage Temperature	2-8°C, under inert atmosphere	[2]

Synthesis and Experimental Protocols

((Chlorodifluoromethyl)sulfonyl)benzene is recognized as a novel difluorocarbene reagent that can be synthesized from non-ozone-depleting precursors. While a detailed, step-by-step protocol for its synthesis is not readily available in public literature, a general approach can be inferred from the synthesis of related sulfonyl chlorides and fluorinated sulfones.

A plausible synthetic pathway involves the reaction of a suitable benzene derivative with a source of the chlorodifluoromethylsulfonyl group. The synthesis of analogous aryl sulfonyl chlorides often involves the diazotization of a substituted aniline, followed by reaction with sulfur dioxide and a copper(I) chloride catalyst.

General Experimental Workflow for Arylsulfonyl Chloride Synthesis:



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Figure 1: General workflow for the synthesis of arylsulfonyl chlorides.

For the specific synthesis of **((Chlorodifluoromethyl)sulfonyl)benzene**, modifications to this general protocol would be necessary to introduce the chlorodifluoromethyl moiety. This could potentially involve starting with a precursor already containing the CClF_2 group or introducing it at a later stage of the synthesis.

Applications in Organic Synthesis

The primary application of **((Chlorodifluoromethyl)sulfonyl)benzene** is as a robust difluorocarbene reagent. Difluorocarbene ($:CF_2$) is a highly reactive intermediate that can participate in various cycloaddition and insertion reactions, making it a valuable tool for the synthesis of fluorinated organic molecules. The use of **((Chlorodifluoromethyl)sulfonyl)benzene** offers an advantage as it is derived from non-ozone-depleting substances.

Biological Context and Drug Development Potential

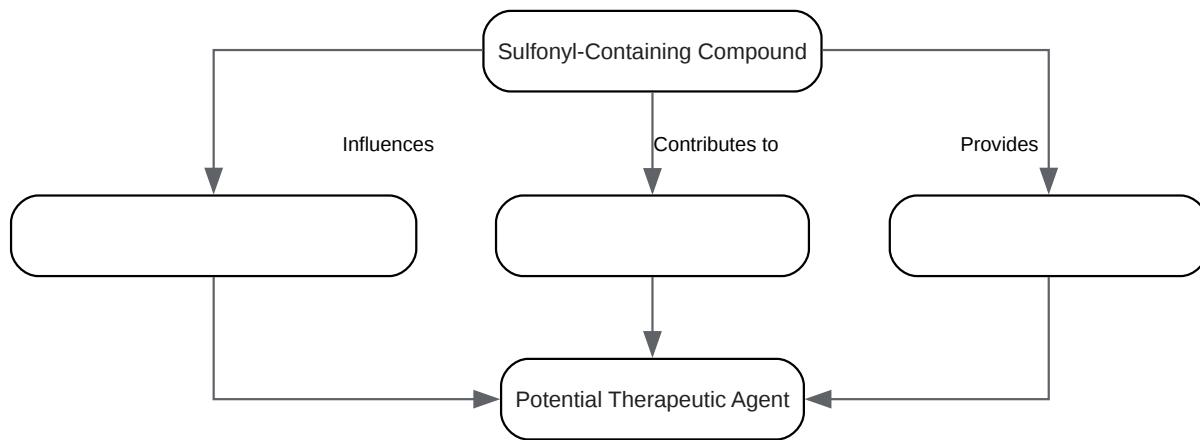
While there is no direct research on the biological activity of **((Chlorodifluoromethyl)sulfonyl)benzene**, the broader classes of sulfone and sulfonamide-containing compounds are of significant interest in drug discovery and development.

The sulfonyl group is a key pharmacophore in a wide range of therapeutic agents. Its presence can influence a molecule's solubility, metabolic stability, and ability to bind to biological targets. The introduction of sulfonyl groups can enhance the binding affinity of drug molecules to proteins through hydrogen bond interactions. Furthermore, the stability of the sulfonyl group can increase the metabolic stability of drugs, prolonging their duration of action.

Fluorinated organic compounds also play a crucial role in modern pharmaceuticals. The incorporation of fluorine atoms can significantly alter the physicochemical and biological properties of a molecule, often leading to improved efficacy and pharmacokinetic profiles.

Given these established roles, **((Chlorodifluoromethyl)sulfonyl)benzene** and its derivatives represent an area of potential interest for the development of new therapeutic agents. However, any potential biological activity and toxicological profile would need to be thoroughly investigated through *in vitro* and *in vivo* studies.

Logical Relationship of Sulfonyl Compounds in Drug Discovery:



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Figure 2: The role of the sulfonyl group in drug discovery.

Safety and Handling

Detailed safety information for **((Chlorodifluoromethyl)sulfonyl)benzene** is not extensively documented. However, based on the data available for related sulfonyl chlorides, appropriate precautions should be taken.

Table 2: General Safety and Handling Precautions for Sulfonyl Chlorides

Precaution	Description
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye, and face protection.
Handling	Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.
In case of exposure	In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of water. Seek immediate medical attention if symptoms persist.

It is crucial to consult the specific Safety Data Sheet (SDS) for **((Chlorodifluoromethyl)sulfonyl)benzene** before handling.

Conclusion

((Chlorodifluoromethyl)sulfonyl)benzene is a compound with a well-defined molecular structure and significant potential as a synthetic reagent. While detailed experimental protocols and biological activity data are currently limited in the public domain, the established importance of sulfonyl and fluorinated moieties in medicinal chemistry suggests that this compound and its derivatives may warrant further investigation for drug discovery applications. This guide serves as a foundational resource, consolidating the available technical information and providing a framework for future research and development efforts.

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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
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